

Health and safety considerations for Tris(6-isocyanatohexyl)isocyanurate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tris(6-isocyanatohexyl)isocyanurate

Cat. No.: B1205225

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An In-depth Technical Guide on the Health and Safety Considerations for **Tris(6-isocyanatohexyl)isocyanurate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a scientific audience and is not a substitute for a formal safety data sheet (SDS) or a comprehensive risk assessment. Always consult the official SDS and follow all institutional and regulatory safety guidelines when handling this chemical.

Introduction

Tris(6-isocyanatohexyl)isocyanurate, commonly referred to as HDI trimer, is a polyisocyanate widely used in the production of polyurethane coatings, adhesives, and elastomers due to its excellent durability and resistance properties. Its chemical structure consists of an isocyanurate ring with three hexamethylene isocyanate arms. While its industrial applications are extensive, its reactive isocyanate groups pose significant health and safety concerns that necessitate careful handling and a thorough understanding of its toxicological profile. This guide provides an in-depth overview of the health and safety considerations for **Tris(6-isocyanatohexyl)isocyanurate**, summarizing key toxicological data, outlining

experimental protocols for its assessment, and exploring the potential signaling pathways involved in its toxicity.

Chemical Identification

Identifier	Value
Chemical Name	1,3,5-Tris(6-isocyanatohexyl)-1,3,5-triazinane-2,4,6-trione
Synonyms	HDI trimer, Hexamethylene diisocyanate isocyanurate trimer
CAS Number	3779-63-3[1][2]
Molecular Formula	C ₂₄ H ₃₆ N ₆ O ₆ [1][2]
Molecular Weight	504.58 g/mol [1]

Hazard Identification and Classification

Tris(6-isocyanatohexyl)isocyanurate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary health concerns are related to its sensitizing and irritant properties.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[3]
- H332: Harmful if inhaled.[3]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H335: May cause respiratory irritation.[3]

Signal Word: Danger

Hazard Pictograms:

- Health Hazard

- Exclamation Mark

Toxicological Data

Quantitative toxicological data for **Tris(6-isocyanatohexyl)isocyanurate** is summarized below. It is important to note that while data for the trimer is available, some toxicological assessments rely on data from the monomer, hexamethylene diisocyanate (HDI), or other isocyanates.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg bw	[4] (for a similar compound, tris(2-hydroxyethyl) isocyanurate)
LD50	Rabbit	Dermal	No data found	
LC50	Human Keratinocytes	In vitro	134 μ M (in protein-rich media)	[5]
LC50	Human Melanocytes	In vitro	75 μ M (in protein-rich media)	[5]
LC50	Human Fibroblasts	In vitro	77 μ M (in protein-rich media)	[5]
LC50	Rat	Inhalation	No definitive value found for the trimer. Studies on HDI homopolymers (isocyanurate and biuret types) showed no mortality at concentrations up to 26.4 mg/m ³ and 21.0 mg/m ³ respectively in a 13-week study.	[6]

Sensitization

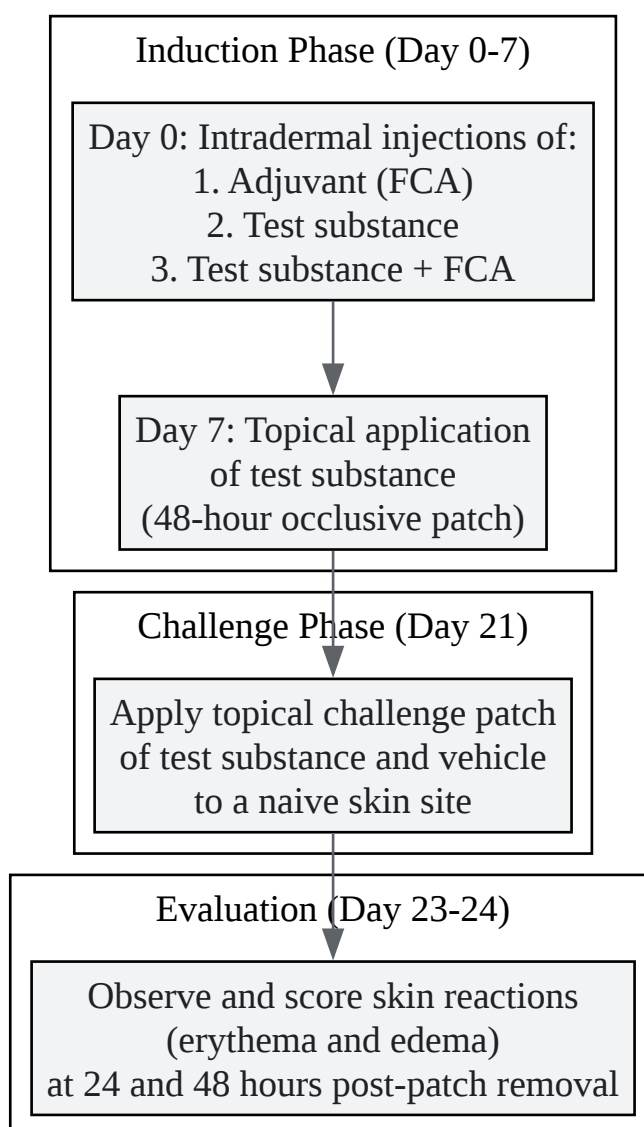
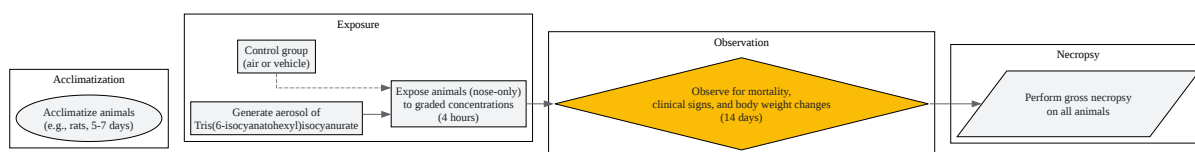
Endpoint	Species	Result	Reference
Skin Sensitization	Guinea Pig	Sensitizer	[7][8] (based on studies with similar compounds and general isocyanate properties)
Respiratory Sensitization	Human	Known respiratory sensitizer	[9] (based on general isocyanate toxicology)

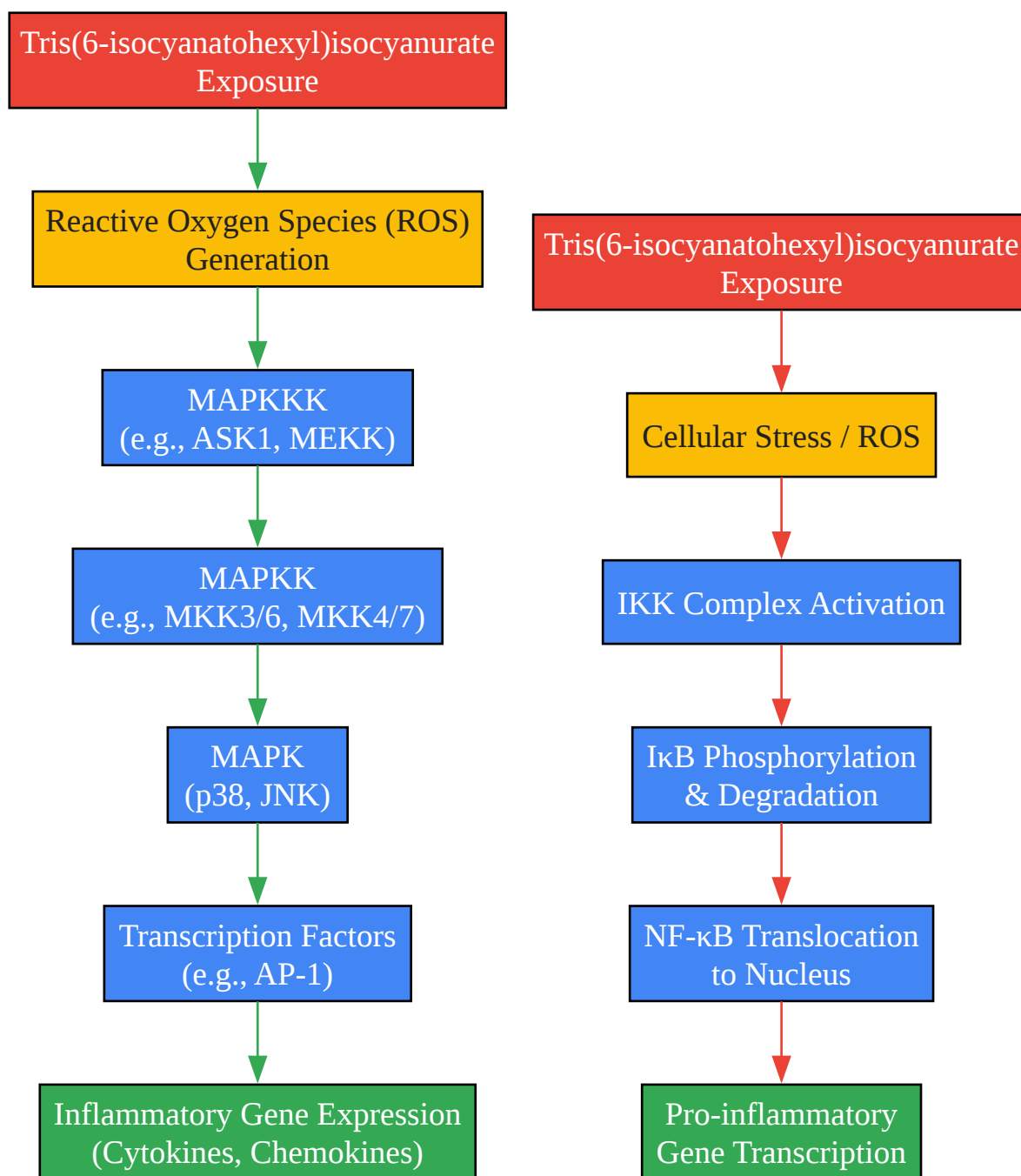
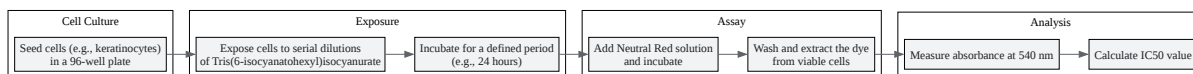
Experimental Protocols

This section details the methodologies for key toxicological assessments of **Tris(6-isocyanatohexyl)isocyanurate**, based on established OECD guidelines and standard in vitro practices.

Acute Inhalation Toxicity (OECD Guideline 403)

This protocol is designed to assess the toxicity of a substance upon inhalation over a short period.





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